

Thermodynamic Properties of 3-Pentanol: An In-depth Technical Guide

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Compound of Interest

Compound Name: 3-Pentanol

Cat. No.: B084944

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of **3-Pentanol** (CAS No: 584-02-1), a secondary alcohol with applications as a solvent and intermediate in the chemical and pharmaceutical industries. A thorough understanding of its thermodynamic characteristics is crucial for process design, safety assessments, and computational modeling in drug development.

Core Thermodynamic and Physical Properties

The fundamental thermodynamic and physical properties of **3-Pentanol** are summarized in the tables below. These values have been compiled from various reputable sources and provide a baseline for further analysis and application.

Table 1: General and Physical Properties of **3-Pentanol**

Property	Value	Source(s)
Molecular Formula	C ₅ H ₁₂ O	[1][2][3]
Molar Mass	88.15 g/mol	[1][4][5]
Appearance	Colorless liquid	[1][4]
Density	0.815 g/mL at 25 °C	[3][4][6]
Boiling Point	115.3 °C (388.4 K)	[2][3][4]
Melting Point	-63.68 °C (209.47 K)	[2][3][4]
Vapor Pressure	1.10 kPa at 25 °C	[2][4][7]
Solubility in Water	59 g/L	[2][4]
Refractive Index	1.410 at 20 °C	[6][7]

Table 2: Thermodynamic Properties of **3-Pentanol**

Property	Value	Source(s)
Standard Enthalpy of Formation (liquid, $\Delta_f H^\ominus_{298}$)	-368.9 kJ/mol	[2][4][8]
Standard Enthalpy of Formation (gas, $\Delta_f H^\ominus_{298}$)	-314.9 kJ/mol	[2][4]
Standard Enthalpy of Combustion (liquid, $\Delta_c H^\ominus_{\text{liquid}}$)	-3312.3 ± 0.46 kJ/mol	[8]
Heat Capacity (liquid, $C_{p,\text{liquid}}$)	2.719 J·g ⁻¹ ·K ⁻¹ (239.7 J·mol ⁻¹ ·K ⁻¹) at 298 K	[2][8]
Standard Molar Entropy (gas, S^\ominus_{gas})	Data not readily available in cited sources	
Enthalpy of Vaporization ($\Delta_{\text{vap}} H^\ominus$)	54.03 kJ/mol	[9]
Enthalpy of Fusion ($\Delta_{\text{fus}} H$)	9.08 kJ/mol at 204.2 K	[9]

Experimental Protocols for Thermodynamic Property Determination

Accurate determination of thermodynamic properties relies on precise experimental methodologies. Below are detailed protocols for key experimental techniques applicable to **3-Pentanol**.

Determination of Heat Capacity (C_p) by Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a thermoanalytical technique used to measure the difference in the amount of heat required to increase the temperature of a sample and a reference.

Methodology:

- **Instrument Calibration:** Calibrate the DSC instrument for temperature and enthalpy using high-purity standards (e.g., indium, zinc) across the desired temperature range.
- **Sample Preparation:** Accurately weigh a 5-10 mg sample of **3-Pentanol** into a hermetically sealed aluminum pan. An empty, sealed pan is used as the reference.
- **Experimental Program:**
 - Equilibrate the sample at the starting temperature (e.g., 273 K).
 - Ramp the temperature at a constant heating rate (e.g., 10 K/min) to the final temperature (e.g., 373 K).
 - Hold at the final temperature for a few minutes to ensure thermal equilibrium.
 - Cool the sample back to the initial temperature.
- **Data Acquisition:** Record the heat flow as a function of temperature.
- **Analysis:** The heat capacity is calculated by comparing the heat flow to the sample with that of a known standard (e.g., sapphire) under the identical experimental conditions. The specific

heat capacity (C_p) is determined using the following equation:

$$C_{p_sample} = (DSC_sample / m_sample) * (m_standard / DSC_standard) * C_{p_standard}$$

where DSC is the measured heat flow and m is the mass.

Determination of Enthalpy of Combustion ($\Delta_c H^\circ$) by Bomb Calorimetry

Bomb calorimetry is used to measure the heat of combustion of a substance at constant volume.

Methodology:

- **Sample Preparation:** A precisely weighed sample of **3-Pentanol** (approximately 1 g) is placed in a sample crucible within the bomb calorimeter. A fuse wire is positioned to be in contact with the sample.
- **Assembly and Pressurization:** The bomb is sealed and pressurized with excess pure oxygen (typically to 30 atm).
- **Calorimeter Setup:** The sealed bomb is placed in a known volume of water in the calorimeter. The initial temperature of the water is recorded.
- **Ignition and Measurement:** The sample is ignited by passing an electric current through the fuse wire. The temperature of the water is monitored and recorded until it reaches a maximum and begins to cool.
- **Data Analysis:** The heat released by the combustion reaction is absorbed by the bomb and the surrounding water. The enthalpy of combustion is calculated using the following formula:

$$q_{\text{reaction}} = - (C_{\text{calorimeter}} * \Delta T)$$

where $C_{\text{calorimeter}}$ is the heat capacity of the calorimeter (determined by combusting a standard substance like benzoic acid) and ΔT is the change in temperature. The molar enthalpy of combustion is then calculated by dividing q_{reaction} by the number of moles of **3-Pentanol** burned.

Determination of Vapor Pressure by the Static Method

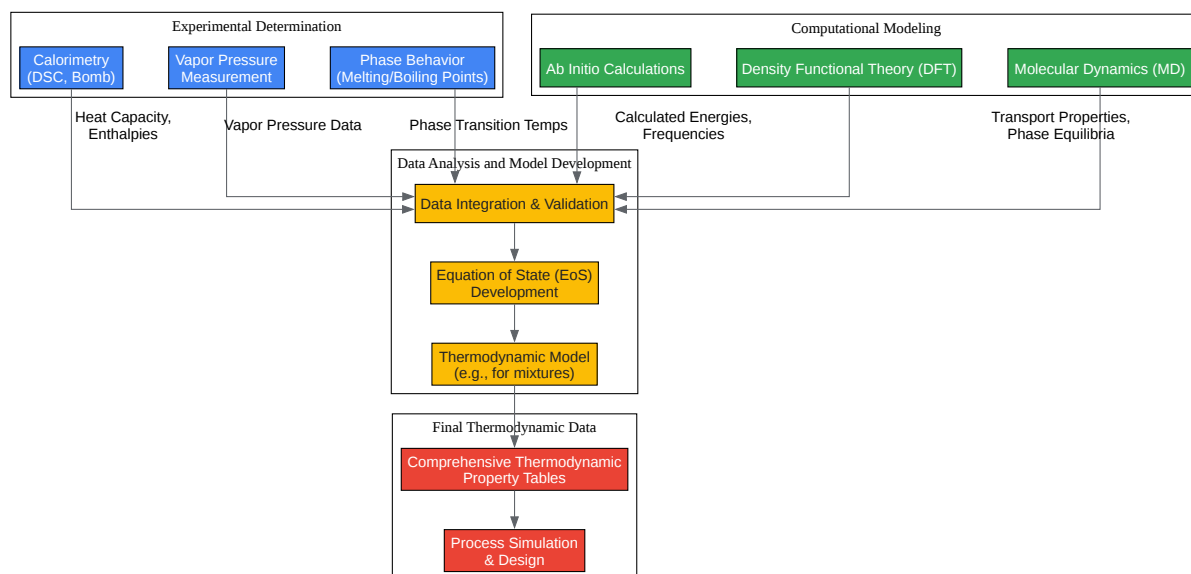
The static method involves measuring the pressure of the vapor in equilibrium with the liquid at a specific temperature.

Methodology:

- **Apparatus Setup:** A sample of **3-Pentanol** is placed in a thermostatted vessel connected to a pressure measuring device (e.g., a manometer or a pressure transducer). The system is evacuated to remove any air.
- **Temperature Control:** The temperature of the vessel is precisely controlled using a liquid bath or a heating mantle.
- **Equilibrium:** The sample is allowed to reach thermal and phase equilibrium at the desired temperature.
- **Pressure Measurement:** The vapor pressure of the **3-Pentanol** at that temperature is recorded.
- **Data Collection:** The procedure is repeated at various temperatures to obtain a vapor pressure curve. The data can be fitted to the Antoine equation or the Clausius-Clapeyron equation to determine the enthalpy of vaporization.

Visualization of Thermodynamic Analysis Workflow

The determination of a complete and consistent set of thermodynamic properties for a substance like **3-Pentanol** often involves a combination of experimental measurements and theoretical calculations. The following diagram illustrates a typical workflow for this process.



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Caption: Workflow for the determination of thermodynamic properties.

This guide provides a foundational understanding of the thermodynamic properties of **3-Pentanol**, essential for its effective and safe use in scientific and industrial applications. The provided experimental protocols offer a starting point for the precise measurement of these properties, and the workflow diagram illustrates the synergy between experimental and computational approaches in modern thermophysical chemistry.

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References

- 1. Workflow for Thermodynamics Property Calculations [doc.comsol.com]
- 2. pubs.aip.org [pubs.aip.org]
- 3. pubs.aip.org [pubs.aip.org]
- 4. youtube.com [youtube.com]
- 5. eng.usf.edu [eng.usf.edu]
- 6. Differential scanning calorimetric studies of ethanol interactions with distearoylphosphatidylcholine: transition to the interdigitated phase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Calorimeter to determine the specific heat capacities of liquids | tec-science [tec-science.com]
- 8. researchgate.net [researchgate.net]
- 9. practical-science.com [practical-science.com]
- To cite this document: BenchChem. [Thermodynamic Properties of 3-Pentanol: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b084944#thermodynamic-properties-of-3-pentanol]

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